

Potential off-target effects of Isosalvianolic Acid C

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Compound of Interest

Compound Name: *Isosalvianolic Acid C*

Cat. No.: *B15613802*

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Technical Support Center: Isosalvianolic Acid C

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding potential off-target effects of **Isosalvianolic Acid C** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the known or predicted off-target effects of **Isosalvianolic Acid C**?

Direct experimental screening data for **Isosalvianolic Acid C** is limited in publicly available literature. However, based on studies of structurally similar compounds, particularly Salvianolic Acid C, several potential off-target interactions should be considered in your experiments. These include:

- Inhibition of Cytochrome P450 (CYP) Enzymes: Salvianolic Acid C has been identified as a non-competitive inhibitor of CYP2C8 and a mixed inhibitor of CYP2J2.^[1] Given the structural similarity, **Isosalvianolic Acid C** may exhibit similar inhibitory effects on these or other CYP isoforms.

- **Janus Kinase (JAK) Inhibition:** In silico docking studies have predicted a high binding affinity of Salvianolic Acid C to Janus Kinase (JAK).^[2] This suggests a potential for **Isosalvianolic Acid C** to interfere with JAK-STAT signaling pathways.
- **HMG-CoA Reductase Inhibition:** Some studies have suggested that salvianolic acids can inhibit HMG-CoA reductase, a key enzyme in the cholesterol biosynthesis pathway.^[3]

It is crucial to experimentally validate these potential off-target effects in your specific assay system.

Q2: My experimental results with **Isosalvianolic Acid C** are inconsistent or show unexpected phenotypes. How can I troubleshoot this?

Unexpected results could be due to a variety of factors, including off-target effects. Consider the following troubleshooting steps:

- **Review the Literature:** Cross-reference your observed phenotype with the known biological activities of inhibitors of potential off-targets (CYP450s, JAKs, HMG-CoA reductase).
- **Dose-Response Analysis:** Perform a careful dose-response analysis. Off-target effects may only manifest at higher concentrations.
- **Use of Control Compounds:** Include well-characterized inhibitors of the suspected off-target pathways (e.g., a known JAK inhibitor) as positive controls to see if they replicate the unexpected phenotype.
- **Counter-Screening Assays:** If you suspect a specific off-target interaction, perform a direct enzymatic or cell-based assay to test the inhibitory activity of **Isosalvianolic Acid C** against the purified enzyme or pathway.
- **Structural Analogs:** If available, test the activity of other salvianolic acid analogs to understand the structure-activity relationship of the observed effect.

Q3: Are there any known safety or toxicity concerns with **Isosalvianolic Acid C**?

Specific safety and toxicity data for **Isosalvianolic Acid C** are not extensively reported. However, studies on related compounds like Salvianolic Acid A and B have been conducted.

For instance, a phase 1 clinical trial of Salvianolic Acid B injection showed good safety and tolerability at certain doses, though some adverse events like elevated liver enzymes were noted.^[4] Given the potential for CYP450 inhibition, co-administration of **Isosalvianolic Acid C** with drugs metabolized by these enzymes could lead to drug-drug interactions.

Quantitative Data Summary

The following table summarizes the available quantitative data for the inhibitory activities of Salvianolic Acid C. Researchers should note that these values are for a structurally related compound and should be used as a reference for designing experiments with **Isosalvianolic Acid C**.

Target	Compound	Assay Type	Value	Unit	Reference
CYP2C8	Salvianolic Acid C	Enzymatic Inhibition	-	-	[1]
CYP2J2	Salvianolic Acid C	Enzymatic Inhibition	-	-	[1]
JAK	Salvianolic Acid C	In silico docking	-10.7	kcal/mol	[2]

Note: Specific IC₅₀ or K_i values for CYP2C8 and CYP2J2 inhibition by Salvianolic Acid C were not found in the provided search results, only a qualitative description of the inhibition type.

Experimental Protocols

The following are detailed methodologies for key experiments to investigate potential off-target effects of **Isosalvianolic Acid C**.

Protocol 1: Cytochrome P450 (CYP) Inhibition Assay

This protocol is adapted from standard fluorometric-based CYP inhibition assays.

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **Isosalvianolic Acid C** against specific CYP isoforms (e.g., CYP2C8, CYP2J2).

Materials:

- Recombinant human CYP enzymes (e.g., CYP2C8, CYP2J2)
- Fluorogenic probe substrate specific for the CYP isoform
- NADPH regenerating system
- Potassium phosphate buffer (pH 7.4)
- **Isosalvianolic Acid C** stock solution (in DMSO)
- Positive control inhibitor (known inhibitor for the specific CYP isoform)
- 96-well black microplates
- Fluorescence microplate reader

Procedure:

- Prepare Reagents:
 - Prepare a series of dilutions of **Isosalvianolic Acid C** in potassium phosphate buffer. The final DMSO concentration should be kept below 1%.
 - Prepare the reaction mixture containing the CYP enzyme, fluorogenic probe substrate, and NADPH regenerating system in potassium phosphate buffer.
- Incubation:
 - Add the **Isosalvianolic Acid C** dilutions or control inhibitor to the wells of the 96-well plate.
 - Initiate the reaction by adding the reaction mixture to each well.
 - Incubate the plate at 37°C for the recommended time for the specific CYP isoform.
- Measurement:

- Stop the reaction by adding a suitable stop solution (e.g., acetonitrile).
- Measure the fluorescence intensity using a microplate reader at the appropriate excitation and emission wavelengths for the fluorogenic product.
- Data Analysis:
 - Calculate the percent inhibition for each concentration of **Isosalvianolic Acid C** relative to the vehicle control.
 - Plot the percent inhibition against the logarithm of the **Isosalvianolic Acid C** concentration and fit the data to a four-parameter logistic equation to determine the IC₅₀ value.

Protocol 2: JAK Kinase Activity Assay

This protocol describes a general in vitro kinase assay to validate the predicted inhibition of JAK by **Isosalvianolic Acid C**.

Objective: To determine if **Isosalvianolic Acid C** inhibits the enzymatic activity of a specific JAK family member (e.g., JAK1, JAK2, JAK3, or TYK2).

Materials:

- Recombinant active JAK enzyme
- Peptide substrate for the JAK enzyme (e.g., a peptide containing a tyrosine residue)
- ATP
- Kinase assay buffer
- **Isosalvianolic Acid C** stock solution (in DMSO)
- Positive control inhibitor (e.g., Tofacitinib)
- ADP-Glo™ Kinase Assay kit (Promega) or similar
- 96-well white microplates

- Luminometer

Procedure:

- Prepare Reagents:
 - Prepare serial dilutions of **Isosalvianolic Acid C** in kinase assay buffer.
- Kinase Reaction:
 - In a 96-well plate, add the JAK enzyme, peptide substrate, and **Isosalvianolic Acid C** dilutions or control.
 - Initiate the kinase reaction by adding ATP.
 - Incubate the plate at 30°C for 60 minutes.
- Detection:
 - Stop the kinase reaction and measure the amount of ADP produced using the ADP-Glo™ Kinase Assay kit according to the manufacturer's instructions. This involves adding ADP-Glo™ reagent to deplete the remaining ATP, followed by the addition of Kinase Detection Reagent to convert ADP to ATP and measure the newly synthesized ATP via a luciferase reaction.
- Measurement:
 - Read the luminescence on a plate-reading luminometer.
- Data Analysis:
 - Calculate the percent inhibition of JAK activity for each concentration of **Isosalvianolic Acid C**.
 - Determine the IC₅₀ value by plotting percent inhibition versus the log of the compound concentration.

Protocol 3: HMG-CoA Reductase Inhibition Assay

This protocol is based on a spectrophotometric assay that measures the decrease in NADPH absorbance.

Objective: To determine if **Isosalvianolic Acid C** inhibits the activity of HMG-CoA reductase.

Materials:

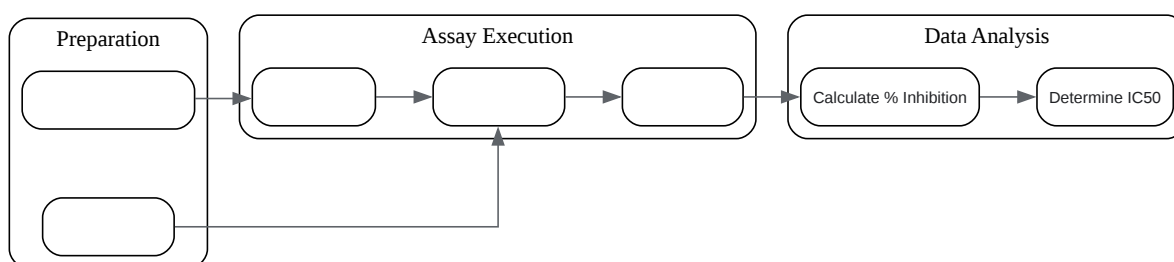
- HMG-CoA Reductase enzyme
- HMG-CoA substrate
- NADPH
- Assay buffer (e.g., potassium phosphate buffer, pH 7.4)
- **Isosalvianolic Acid C** stock solution (in DMSO)
- Positive control inhibitor (e.g., Pravastatin)
- UV-transparent 96-well plates
- Spectrophotometer capable of reading absorbance at 340 nm

Procedure:

- Prepare Reaction Mixture:
 - Prepare a reaction mixture containing HMG-CoA reductase, HMG-CoA, and NADPH in the assay buffer.
- Incubation:
 - Add serial dilutions of **Isosalvianolic Acid C** or the positive control to the wells of a UV-transparent 96-well plate.
 - Initiate the reaction by adding the reaction mixture.
- Measurement:

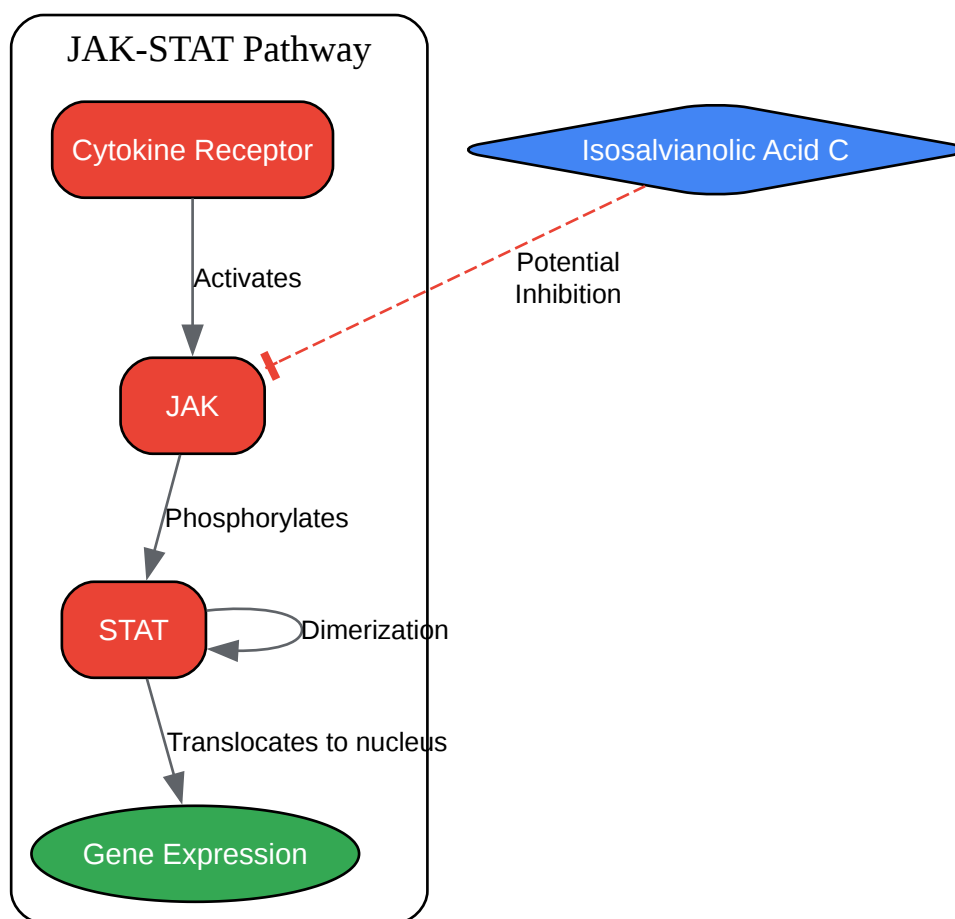
- Immediately measure the absorbance at 340 nm in a kinetic mode at 37°C for 10-20 minutes. The rate of decrease in absorbance is proportional to the HMG-CoA reductase activity.
- Data Analysis:
 - Calculate the rate of NADPH consumption for each concentration of **Isosalvianolic Acid C**.
 - Determine the percent inhibition relative to the vehicle control and calculate the IC50 value.

Visualizations



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Caption: General experimental workflow for off-target inhibition assays.



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Caption: Potential inhibition of the JAK-STAT pathway by **Isosalvianolic Acid C**.

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